

Sichere Entsorgungsverfahren für Benzin (Einecs 265-486-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 265-486-0*

Cat. No.: *B13779989*

[Get Quote](#)

Wichtiger Hinweis: Bei diesem Dokument handelt es sich um eine Anleitung zur sicheren Handhabung und Entsorgung von Benzin (**Einecs 265-486-0**) in einer Laborumgebung. Es richtet sich an Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung. Die hierin enthaltenen Informationen sollen die institutionellen Sicherheitsprotokolle und die Vorschriften der zuständigen Behörden ergänzen, nicht aber ersetzen.

Benzin, mit der Einecs-Nummer 265-486-0 und der CAS-Nummer 86290-81-5, ist eine hochentzündliche und gefährliche Chemikalie, die eine spezielle Handhabung und Entsorgung erfordert, um die Sicherheit des Personals und den Schutz der Umwelt zu gewährleisten.

Gefahrenzusammenfassung

Die mit Benzin verbundenen Gefahren sind in der folgenden Tabelle zusammengefasst, die aus Sicherheitsdatenblättern (SDB) entnommen wurde.

Gefahrenklasse	Gefahrenhinweis (H-Satz)	Beschreibung
Entzündbare Flüssigkeiten	H224	Flüssigkeit und Dampf extrem entzündbar.[1][2]
Aspirationstoxizität	H304	Kann bei Verschlucken und Eindringen in die Atemwege tödlich sein.[1][2][3][4][5]
Hautreizung	H315	Verursacht Hautreizungen.[1][2][3][5]
Augenreizung	H319	Verursacht schwere Augenreizung.[5]
Spezifische Zielorgan-Toxizität (einmalige Exposition)	H336	Kann Schläfrigkeit und Benommenheit verursachen. [1][2][3][4][5][6]
Keimzellmutagenität	H340	Kann genetische Defekte verursachen.[1][2][4][5]
Karzinogenität	H350	Kann Krebs erzeugen.[1][2][4][5]
Reproduktionstoxizität	H361	Kann vermutlich die Fruchtbarkeit beeinträchtigen oder das Kind im Mutterleib schädigen.[1][2][3][4][5]
Spezifische Zielorgan-Toxizität (wiederholte Exposition)	H373	Kann die Organe schädigen bei längerer oder wiederholter Exposition.[3]
Chronische aquatische Toxizität	H411	Giftig für Wasserorganismen, mit langfristiger Wirkung.[1][2][3][4][5][7]

Verfahren zur ordnungsgemäßen Entsorgung

Die Entsorgung von Benzin muss streng nach den Vorschriften für gefährliche Abfälle erfolgen. Eine unsachgemäße Entsorgung kann zu schweren Umwelt- und Gesundheitsschäden führen.

Schritt-für-Schritt-Anleitung zur Entsorgung:

- Abfallidentifizierung und -trennung:
 - Kennzeichnen Sie alle Behälter mit Benzinabfällen eindeutig als "Gefährlicher Abfall: Benzin, Entzündbar".
 - Mischen Sie Benzinabfälle nicht mit anderen chemischen Abfällen, insbesondere nicht mit Oxidationsmitteln oder Säuren.
- Lagerung vor der Entsorgung:
 - Lagern Sie die Abfallbehälter an einem kühlen, trockenen und gut belüfteten Ort, fern von Hitze, Funken, offenen Flammen und anderen Zündquellen.[\[3\]](#)[\[5\]](#)
 - Die Behälter müssen dicht verschlossen sein, um das Austreten von Dämpfen zu verhindern.[\[5\]](#)
 - Der Lagerbereich sollte über eine sekundäre Sicherheitswanne verfügen, um eventuelle Leckagen aufzufangen.
- Transport und Abholung:
 - Beauftragen Sie einen zertifizierten Entsorgungsdienstleister für gefährliche Abfälle für den Transport und die endgültige Entsorgung.
 - Stellen Sie sicher, dass alle erforderlichen Unterlagen, einschließlich des Abfallbegleitscheins, korrekt ausgefüllt sind.
- Endgültige Entsorgungsmethode:
 - Die bevorzugte Methode zur Entsorgung von Benzin ist die Verbrennung in einer zugelassenen Anlage für gefährliche Abfälle.[\[5\]](#)

- Eine Deponierung ist aufgrund der Entzündbarkeit und der Toxizität für die Umwelt nicht geeignet.

Notfallmaßnahmen bei Verschüttungen

Im Falle einer Verschüttung von Benzin sind unverzüglich die folgenden Schritte einzuleiten:

Maßnahme	Vorgehensweise
Zündquellen beseitigen	Alle Zündquellen wie offene Flammen, Funken und heiße Oberflächen sofort entfernen.[8][9] Nicht rauchen.[3][5]
Belüftung sicherstellen	Für ausreichende Belüftung des Bereichs sorgen, um die Ansammlung von Dämpfen zu verhindern.
Persönliche Schutzausrüstung (PSA) anlegen	Tragen Sie geeignete PSA, einschließlich chemikalienbeständiger Handschuhe, Schutzbrille und bei hohen Dampfkonzentrationen Atemschutz.[8]
Verschüttung eindämmen und aufnehmen	Die Verschüttung mit einem nicht brennbaren Absorptionsmittel wie Sand, Erde oder Vermiculit eindämmen und aufnehmen.[8][9]
Gesammeltes Material entsorgen	Das kontaminierte Absorptionsmittel in einen geeigneten, verschließbaren Behälter für gefährliche Abfälle geben und wie oben beschrieben entsorgen.
Umweltkontamination verhindern	Verhindern Sie, dass das verschüttete Material in die Kanalisation, in Gewässer oder in den Boden gelangt.[9]

Experimentelles Protokoll: Simulation einer Verschüttungsreaktion

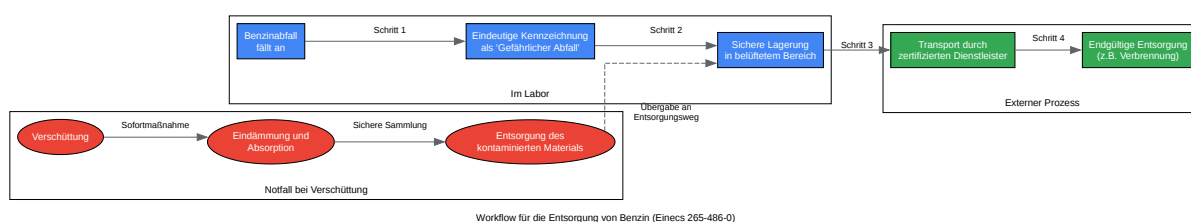
Dieses Protokoll beschreibt eine Übung zur Simulation der Reaktion auf eine kleine Benzinverschüttung im Labor.

- Vorbereitung:
 - Wählen Sie einen gut belüfteten Bereich für die Übung.
 - Stellen Sie ein Verschüttungs-Set bereit, das nicht brennbares Absorptionsmittel, chemikalienbeständige Handschuhe, eine Schutzbrille, einen Entsorgungsbeutel für gefährliche Abfälle und eine Kehrschaufel mit Besen aus funkenfreiem Material enthält.
 - Verwenden Sie für die Simulation eine ungefährliche Flüssigkeit mit ähnlicher Viskosität wie Benzin (z. B. Wasser).
- Durchführung:
 - Eine kleine Menge der Simulationsflüssigkeit (ca. 100 ml) auf eine nicht poröse Oberfläche schütten.
 - Die Teilnehmer legen die erforderliche PSA an.
 - Die Verschüttung wird mit dem Absorptionsmittel eingedämmt, indem ein Damm um die Flüssigkeit gebildet wird.
 - Das Absorptionsmittel wird auf die Verschüttung aufgebracht, bis die gesamte Flüssigkeit aufgesaugt ist.
 - Das kontaminierte Material wird mit der funkenfreien Kehrschaufel und dem Besen aufgenommen und in den dafür vorgesehenen Entsorgungsbeutel gegeben.
 - Der Beutel wird sicher verschlossen und für die Abholung durch den Entsorgungsdienstleister gekennzeichnet.
- Nachbesprechung:
 - Besprechen Sie den Ablauf mit den Teilnehmern.
 - Identifizieren Sie verbesserungswürdige Bereiche im Umgang mit Verschüttungen.

- Stellen Sie sicher, dass alle Teilnehmer die Standorte der Notfallausrüstung und die Evakuierungswege kennen.

Visualisierung des Entsorgungsworkflows

Das folgende Diagramm veranschaulicht den logischen Ablauf für die ordnungsgemäße Entsorgung von Benzinabfällen.



[Click to download full resolution via product page](#)

Abbildung 1: Logischer Workflow für die sichere Entsorgung von Benzinabfällen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. orlenlietuva.lt [orlenlietuva.lt]
- 2. orlenlietuva.lt [orlenlietuva.lt]
- 3. klueverundschulz.de [klueverundschulz.de]

- 4. enistation.at [enistation.at]
- 5. rosneft.de [rosneft.de]
- 6. carlroth.com [carlroth.com]
- 7. migrol.ch [migrol.ch]
- 8. mercuria.com [mercuria.com]
- 9. bp.com [bp.com]
- To cite this document: BenchChem. [Sichere Entsorgungsverfahren für Benzin (Einecs 265-486-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13779989#einecs-265-486-0-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com